

molecular formula of 11-Bromoundecyltrimethoxysilane C14H31BrO3Si

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Compound of Interest

Compound Name: 11-Bromoundecyltrimethoxysilane

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An In-depth Technical Guide to 11-Bromoundecyltrimethoxysilane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **11-Bromoundecyltrimethoxysilane** (C14H31BrO3Si), a versatile bifunctional organosilane crucial for advanced surface modification and bioconjugation applications. This document details its physicochemical properties, safety information, synthesis, and spectroscopic characterization. Furthermore, it offers a detailed experimental protocol for the formation of self-assembled monolayers (SAMs) on silicon substrates, a cornerstone of its utility in materials science and drug development.

Introduction

11-Bromoundecyltrimethoxysilane is a linear alkylsilane with a terminal bromine atom and a trimethoxysilane headgroup. This unique structure allows for a dual-mode of action: the trimethoxysilane group enables covalent attachment to hydroxylated surfaces such as silicon, glass, and metal oxides, while the terminal bromine serves as a reactive site for a variety of nucleophilic substitution and coupling reactions. This bifunctionality makes it an invaluable tool

for the controlled functionalization of surfaces, enabling the immobilization of biomolecules, the fabrication of sensors, and the development of novel drug delivery systems.

Physicochemical Properties

A summary of the key physicochemical properties of **11-Bromoundecyltrimethoxysilane** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₃₁ BrO ₃ Si	[1]
Molecular Weight	355.38 g/mol	[1]
CAS Number	17947-99-8	[2]
Appearance	Colorless to pale yellow liquid	
Density	1.084 g/cm ³	[3]
Boiling Point	341 °C at 760 mmHg	[3]
Flash Point	160 °C	[3]
Refractive Index	1.453	[3]
Vapor Pressure	0.000163 mmHg at 25°C	[3]

Safety and Handling

While a specific safety data sheet (SDS) for **11-Bromoundecyltrimethoxysilane** is not readily available, data for structurally related compounds such as 11-Bromoundecylsilane and 11-Bromoundecyldimethylchlorosilane provide guidance on safe handling procedures.[4][5]

Hazard Identification:

- GHS Pictograms: GHS07 (Exclamation Mark)[5]
- Signal Word: Warning[5]
- Hazard Statements:

- H227: Combustible liquid.[5]
- H314: Causes severe skin burns and eye damage.[4]
- H318: Causes serious eye damage.[4]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[4]
- Precautionary Statements:
 - P260: Do not breathe vapors, mist.[4]
 - P264: Wash hands thoroughly after handling.[4]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Handling and Storage:

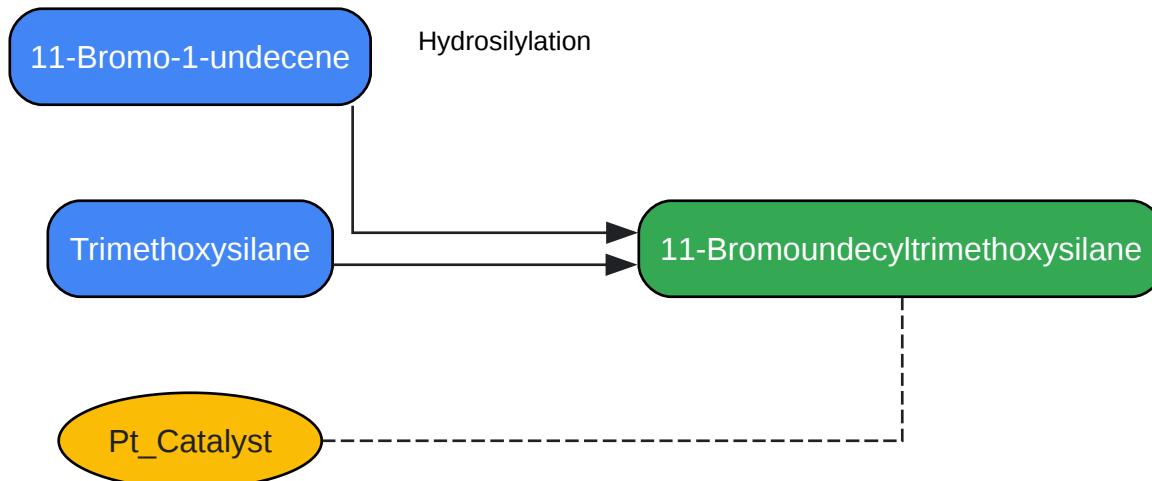
- Handle in a well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry place.
- Incompatible with strong oxidizing agents, acids, and bases.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use a respirator with an appropriate cartridge if ventilation is inadequate.

Synthesis and Reaction Pathways

The primary synthetic route to **11-Bromoundecyltrimethoxysilane** involves the hydrosilylation of 11-bromo-1-undecene with trimethoxysilane, typically catalyzed by a platinum catalyst.[3]



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Caption: Synthesis of **11-Bromoundecyltrimethoxysilane**.

Experimental Protocol: Synthesis of **11-Bromoundecyltrimethoxysilane**

Materials:

- 11-Bromo-1-undecene
- Trimethoxysilane
- Platinum catalyst (e.g., Karstedt's catalyst)
- Anhydrous toluene
- Standard glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon)

Procedure:

- Under an inert atmosphere, dissolve 11-bromo-1-undecene in anhydrous toluene in a Schlenk flask.
- Add trimethoxysilane (typically a slight excess) to the solution.
- Add a catalytic amount of the platinum catalyst.
- Stir the reaction mixture at room temperature or with gentle heating, monitoring the reaction progress by ^1H NMR or GC-MS.
- Upon completion, the catalyst can be removed by filtration through a short plug of silica gel.
- The solvent and any excess trimethoxysilane are removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield pure **11-Bromoundecyltrimethoxysilane**.

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity and purity of **11-Bromoundecyltrimethoxysilane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methoxy protons on the silicon atom (a singlet around 3.5 ppm), the methylene group adjacent to the silicon (a triplet around 0.6 ppm), the methylene group adjacent to the bromine (a triplet around 3.4 ppm), and a complex multiplet for the central alkyl chain protons.[6][7][8]
- ^{13}C NMR: The carbon NMR spectrum will display distinct peaks for the methoxy carbons (around 50 ppm), the carbon alpha to the silicon, the carbon alpha to the bromine, and the remaining methylene carbons of the undecyl chain.[6][9][10]

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum provides information about the functional groups present. Key expected vibrational bands include:[11][12]

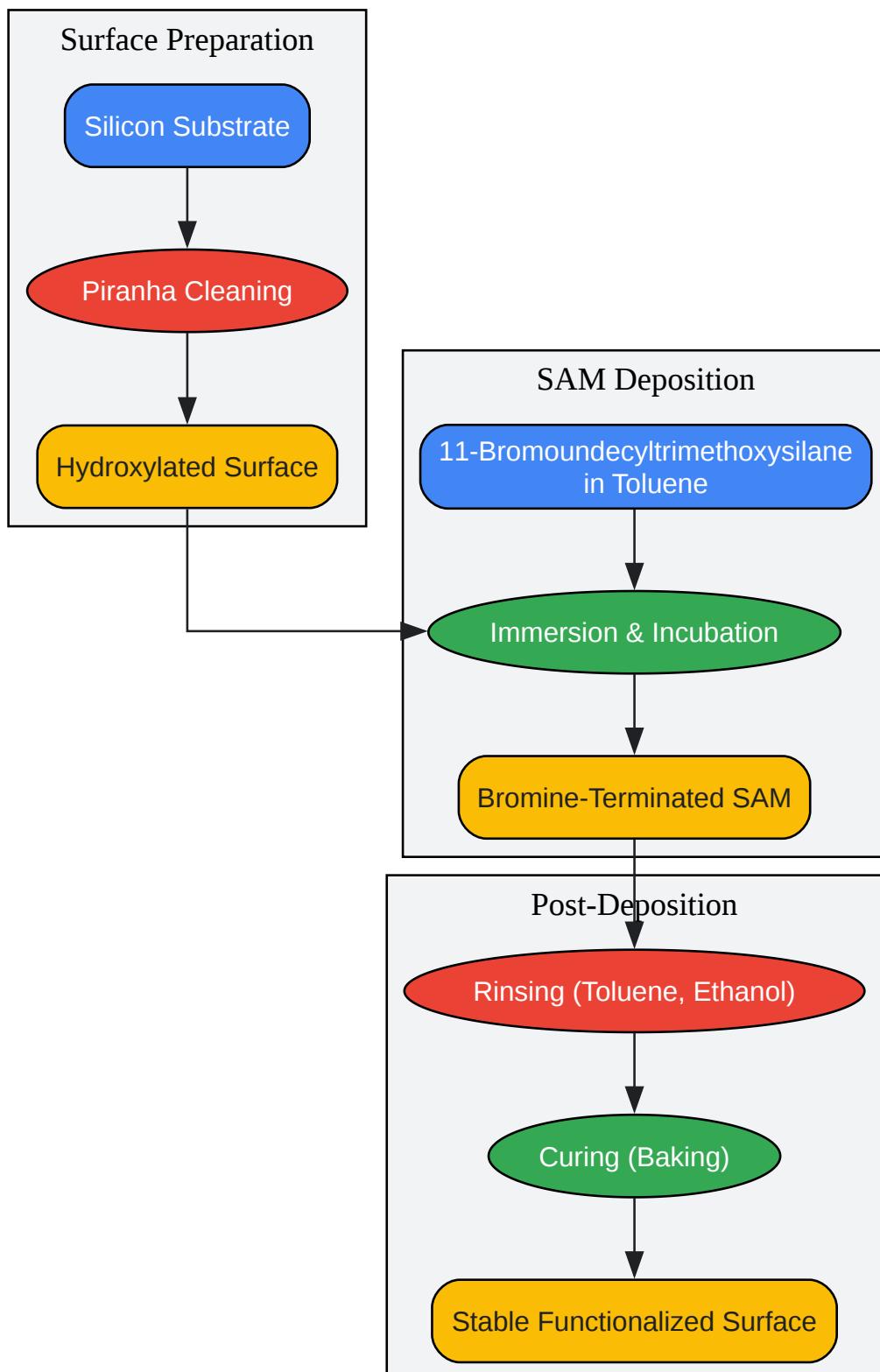
Wavenumber (cm ⁻¹)	Assignment
2925, 2854	C-H stretching of the alkyl chain
1080	Si-O-C stretching
820	Si-C stretching
650	C-Br stretching

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern. The electron ionization (EI) mass spectrum is expected to show the molecular ion peak and characteristic fragments resulting from the cleavage of the alkyl chain and the loss of methoxy groups.[\[13\]](#)[\[14\]](#)

Application: Formation of Self-Assembled Monolayers (SAMs)

A primary application of **11-Bromoundecyltrimethoxysilane** is the formation of SAMs on hydroxylated surfaces, which can then be further functionalized.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

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